

Application Note: 4-Cyclopropoxy-5-nitronicotinonitrile in Kinase Inhibitor Screening

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Compound of Interest

Compound Name: 4-Cyclopropoxy-5-nitronicotinonitrile

Cat. No.: B14828021

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Executive Summary

This guide details the strategic application of **4-Cyclopropoxy-5-nitronicotinonitrile** (CAS: 1421612-42-9) as a high-value pharmacophore scaffold in the development of ATP-competitive kinase inhibitors.

The 3-cyano-4-amino-5-alkoxy-pyridine core (derived from this nitro precursor) represents a bioisosteric evolution of the clinically validated 4-anilino-3-cyanoquinoline scaffold (e.g., Bosutinib, Neratinib). The incorporation of the cyclopropoxy moiety at the C5 position provides a critical hydrophobic anchor, enhancing potency against Tyrosine Kinases (e.g., EGFR, Src, Abl) while improving metabolic stability compared to standard alkoxy groups. This note covers the synthesis of the active amino-warhead, library generation, and a validated screening protocol.

Scientific Background & Mechanism

The Nicotinonitrile "Privileged Scaffold"

Kinase inhibitors targeting the ATP-binding pocket (Type I/II) require a "hinge-binding" motif. The nicotinonitrile core mimics the adenine ring of ATP:

- N1 (Pyridine Nitrogen): Acts as a Hydrogen Bond Acceptor (HBA) for the hinge region backbone (e.g., Met793 in EGFR).
- C4-Amino Group (Post-Reduction): Acts as a Hydrogen Bond Donor (HBD) to the hinge.
- C3-Nitrile (CN): Increases the acidity of the C4-amino protons via electron withdrawal, strengthening the H-bond donor capability. It also fills a small hydrophobic pocket often present in the gatekeeper region.

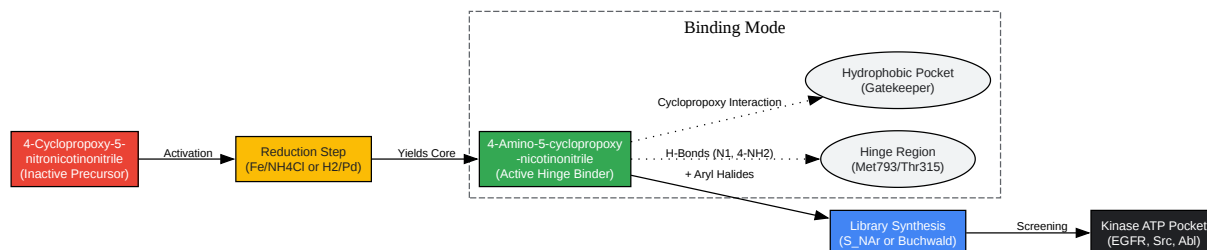
Role of the Cyclopropoxy Group

The 5-cyclopropoxy substituent is not merely a space-filler; it serves three distinct medicinal chemistry functions:

- Hydrophobic Pocket Filling: It targets the solvent-exposed region or the hydrophobic back-pocket (selectivity filter), depending on the binding mode.
- Metabolic Shielding: Cyclopropyl ethers are significantly more resistant to cytochrome P450-mediated -dealkylation compared to methoxy or ethoxy groups, prolonging in vivo half-life ().
- Conformational Restriction: The rigidity of the cyclopropyl ring reduces the entropic penalty of binding compared to flexible alkyl chains.

Pathway Visualization

The following diagram illustrates the structural evolution from the nitro precursor to the active kinase inhibitor and its interaction with the ATP binding site.



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Caption: Transformation of the nitro-precursor to the active amino-scaffold and its bidentate binding mode within the kinase hinge region.

Experimental Protocols

Protocol A: Activation of the Scaffold (Nitro Reduction)

The nitro group in **4-Cyclopropoxy-5-nitronicotinitrile** must be reduced to an amino group to create the active hinge-binding motif.

Reagents:

- **4-Cyclopropoxy-5-nitronicotinitrile** (1.0 eq)
- Iron powder (Fe, 5.0 eq)
- Ammonium Chloride (NH
Cl, 5.0 eq)
- Solvent: Ethanol/Water (4:1 v/v)

Procedure:

- Dissolution: Dissolve 1.0 g of **4-Cyclopropoxy-5-nitronicotinonitrile** in 20 mL of Ethanol/Water (4:1) in a round-bottom flask.
- Addition: Add 5.0 equivalents of NHCl and 5.0 equivalents of Iron powder.
- Reflux: Heat the mixture to reflux (80°C) with vigorous stirring for 2–4 hours. Monitor by TLC (formation of a fluorescent amine spot) or LC-MS (Mass shift: roughly, specifically loss + gain mass -14? No, (-32) (+2) = -30. Wait. (46) (16). Mass change is -30 Da).
- Workup: Filter the hot mixture through a Celite pad to remove iron residues. Wash the pad with hot ethanol.
- Isolation: Concentrate the filtrate under reduced pressure. Partition the residue between Ethyl Acetate and Water. Dry the organic layer over NaSO and concentrate to yield 4-Amino-5-cyclopropoxynicotinonitrile.
 - Checkpoint: The product should appear as a pale yellow/off-white solid. Purity >95% is required for library synthesis.

Protocol B: Library Synthesis (S Ar Displacement)

To screen for specificity, the scaffold is typically coupled with various substituted anilines or aryl halides. Since the C4-position is now an amine, we typically use the scaffold as the nucleophile reacting with an aryl halide, OR if the scaffold was designed with a leaving group (like a halogen) at C6, we would react there. Standard Workflow: Use the 4-Amino scaffold to react with Aryl Isocyanates (to form Ureas) or Aryl Halides (via Buchwald-Hartwig) to extend the molecule into the ribose/phosphate pocket.

Buchwald-Hartwig Coupling (General):

- Mix: Scaffold (1.0 eq), Aryl Bromide (1.1 eq), Pd (dba) (0.05 eq), Xantphos (0.1 eq), Cs CO (2.0 eq).
- Solvent: 1,4-Dioxane (degassed).
- Reaction: Microwave irradiation at 110°C for 1 hour.
- Purification: Prep-HPLC.

Protocol C: Kinase Screening Assay (LanthaScreen™ TR-FRET)

This protocol validates the binding affinity of the synthesized library against a panel of Tyrosine Kinases (e.g., EGFR, Src).

Principle: Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) between a Terbium-labeled anti-tag antibody (Donor) and a fluorescent kinase tracer (Acceptor). Binding of the inhibitor displaces the tracer, reducing the FRET signal.

Materials:

- Kinase Buffer A (50 mM HEPES pH 7.5, 10 mM MgCl

, 1 mM EGTA, 0.01% Brij-35).

- Target Kinase (e.g., EGFR-GST, 5 nM final).
- LanthaScreen™ Eu-anti-GST Antibody (2 nM final).
- Kinase Tracer 199 (Alexa Fluor™ 647, concentration optimized per kinase, typically 5-20 nM).
- Test Compounds (DMSO stock).

Workflow:

- Preparation: Prepare a 384-well white low-volume plate.
- Compound Addition: Add 100 nL of test compound (100x stock in DMSO) using an acoustic dispenser (e.g., Echo 550).
- Kinase/Antibody Mix: Add 5 µL of Kinase + Antibody mixture in Buffer A. Incubate for 15 mins at Room Temperature (RT).
- Tracer Addition: Add 5 µL of Tracer 199 solution.
- Incubation: Incubate for 60 mins at RT in the dark.
- Read: Measure TR-FRET on a multimode reader (e.g., EnVision).
 - Excitation: 337 nm.
 - Emission 1 (Donor): 495 nm.
 - Emission 2 (Acceptor): 665 nm.
- Calculation: Calculate Emission Ratio ().

Data Analysis & SAR Interpretation

Expected SAR Trends

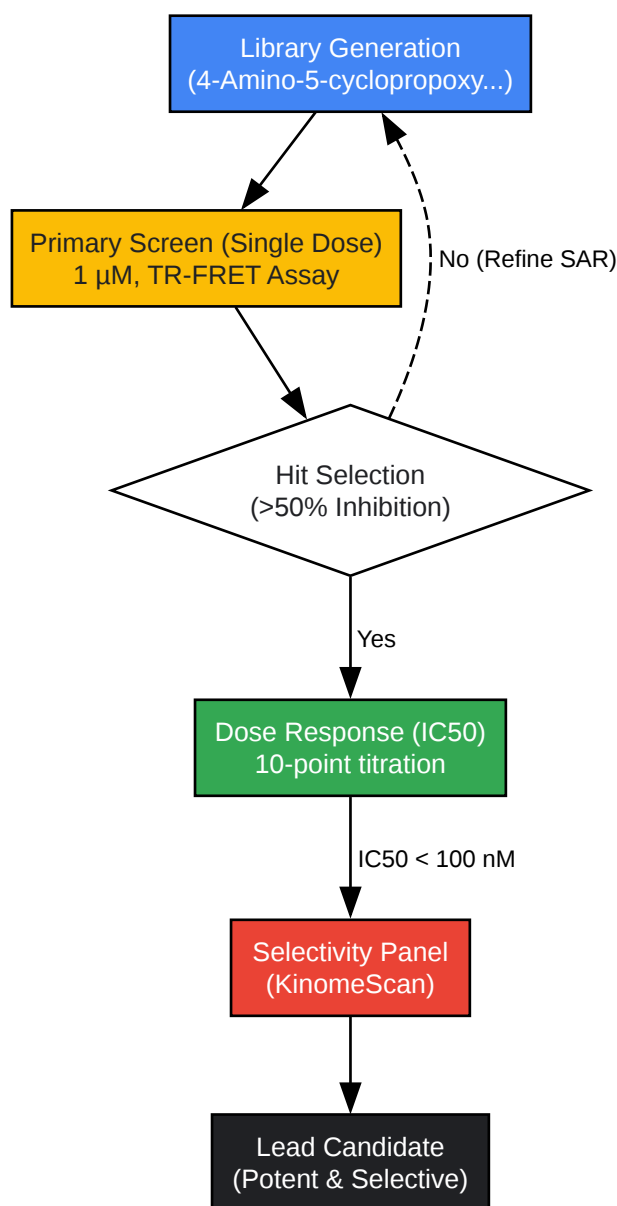
When screening derivatives of 4-Amino-5-cyclopropoxynicotinonitrile, compare the IC values against standard reference compounds (e.g., Gefitinib for EGFR, Dasatinib for Src).

Table 1: Hypothetical SAR Data for Scaffold Validation

Compound ID	R-Group (C4-Amino)	C5-Substituent	EGFR IC (nM)	Src IC (nM)	Interpretation
Ref (Gefitinib)	3-Cl-4-F-Ph	(Quinazoline core)	0.5	>1000	Reference Standard
Scaffold-A	3-Cl-4-F-Ph	Cyclopropoxy	12.5	45.0	High potency; Cyclopropoxy mimics quinazoline bulk.
Scaffold-B	3-Cl-4-F-Ph	Methoxy	150.0	210.0	Loss of potency (Methoxy too small for hydrophobic pocket).
Scaffold-C	3-Cl-4-F-Ph	Isopropoxy	25.0	60.0	Good potency, but likely lower metabolic stability than cyclopropyl.
Scaffold-D	Phenyl (No sub)	Cyclopropoxy	>1000	>1000	3-Cl/4-F substitution on aniline is critical for hydrophobic fit.

Screening Cascade Diagram

The following Graphviz diagram outlines the logical flow from library generation to lead selection.



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Caption: Step-wise screening cascade for identifying potent kinase inhibitors from the cyclopropoxy-nicotinonitrile library.

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Sources

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